

An In-depth Technical Guide to Oxycarboxin: Chemical Structure, Properties, and Fungicidal Action

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Compound of Interest

Compound Name: Oxycarboxin

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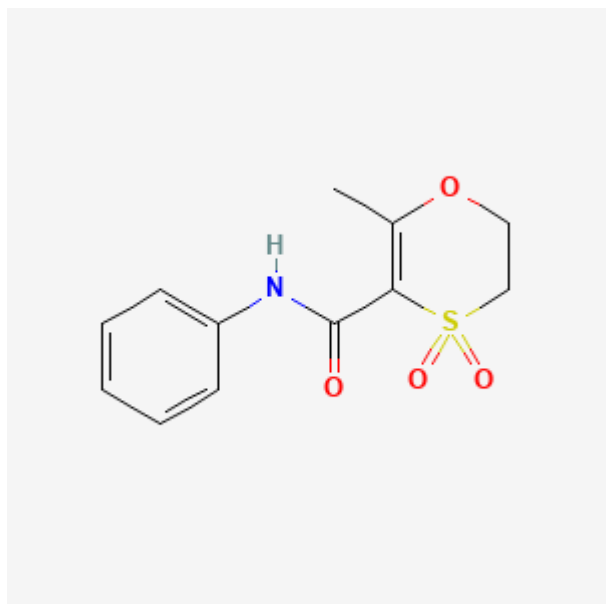
Abstract

Oxycarboxin, a systemic fungicide belonging to the oxathiin carboxamide class, has been a significant tool in the management of fungal diseases, particularly rusts, since its introduction. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and fungicidal action of **Oxycarboxin**. It details its mechanism of action as a potent inhibitor of succinate dehydrogenase (SDH), a critical enzyme in the mitochondrial electron transport chain of fungi. This document also outlines detailed experimental protocols for its synthesis, analysis of purity, and evaluation of its fungicidal efficacy. Furthermore, metabolic pathways in plants and microorganisms are discussed. This guide is intended to serve as a valuable resource for researchers and professionals involved in the study and development of fungicides and other bioactive molecules.

Chemical Identity and Physicochemical Properties

Oxycarboxin is the sulfone derivative of carboxin. Its chemical structure and key identifiers are presented below.

Chemical Structure:

Table 1: Chemical Identification of **Oxycarboxin**

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 6-methyl-4,4-dioxo-N-phenyl-2,3-dihydro-1,4-oxathiine-5-carboxamide[1] |
| CAS Number | 5259-88-1[1][2][3][4][5] |
| Molecular Formula | C ₁₂ H ₁₃ NO ₄ S[1][2][3][4][5] |
| Molecular Weight | 267.30 g/mol [1][2][3][4] |
| InChI Key | AMEKQAFGQBKLKX-UHFFFAOYSA-N[3][5] |
| SMILES | CC1=C(C(=O)NC2=CC=CC=C2)S(=O)(=O)CCO1[3] |

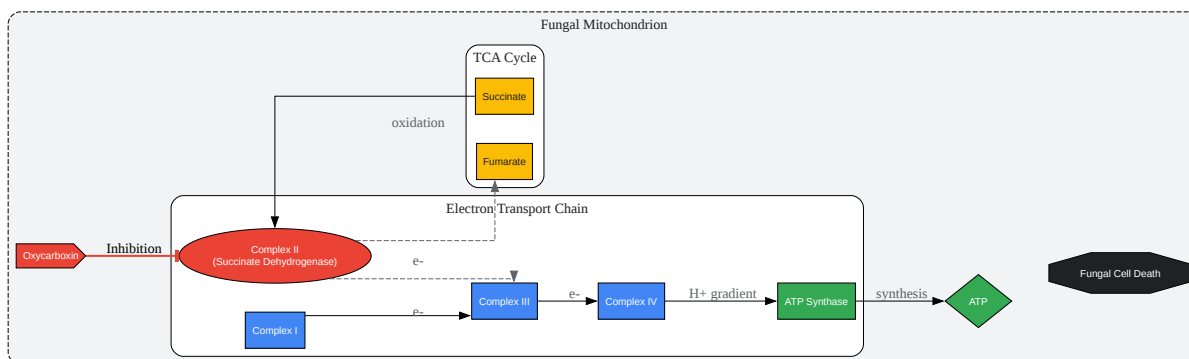
Table 2: Physicochemical Properties of **Oxycarboxin**

| Property | Value |
|--|---|
| Physical State | Off-white to white crystalline solid[2] |
| Melting Point | 127.5-130 °C[2] |
| Boiling Point | 527.6 °C at 760 mmHg[2] |
| Vapor Pressure | 4.2×10^{-8} mm Hg[2] |
| Water Solubility | 1 g/L at 25 °C[2] |
| Solubility in Organic Solvents | Acetone: 360 g/kg, Methanol: 70 g/kg, Benzene: 34 g/kg, Ethanol: 30 g/kg[6] |
| LogP (Octanol-Water Partition Coefficient) | 0.772[2] |

Fungicidal Properties and Mechanism of Action

Oxycarboxin is a systemic fungicide with both protective and curative properties.[7] It is particularly effective against rust fungi (Basidiomycetes) and is used to control a variety of diseases on cereals, ornamentals, and other crops.[8]

The primary mode of action of **Oxycarboxin** is the inhibition of the enzyme succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial electron transport chain of fungi.[2][8] By binding to the ubiquinone-binding site (Q-site) of the SDH complex, **Oxycarboxin** blocks the oxidation of succinate to fumarate. This disruption of the tricarboxylic acid (TCA) cycle and cellular respiration leads to a severe reduction in ATP production, ultimately causing fungal cell death.



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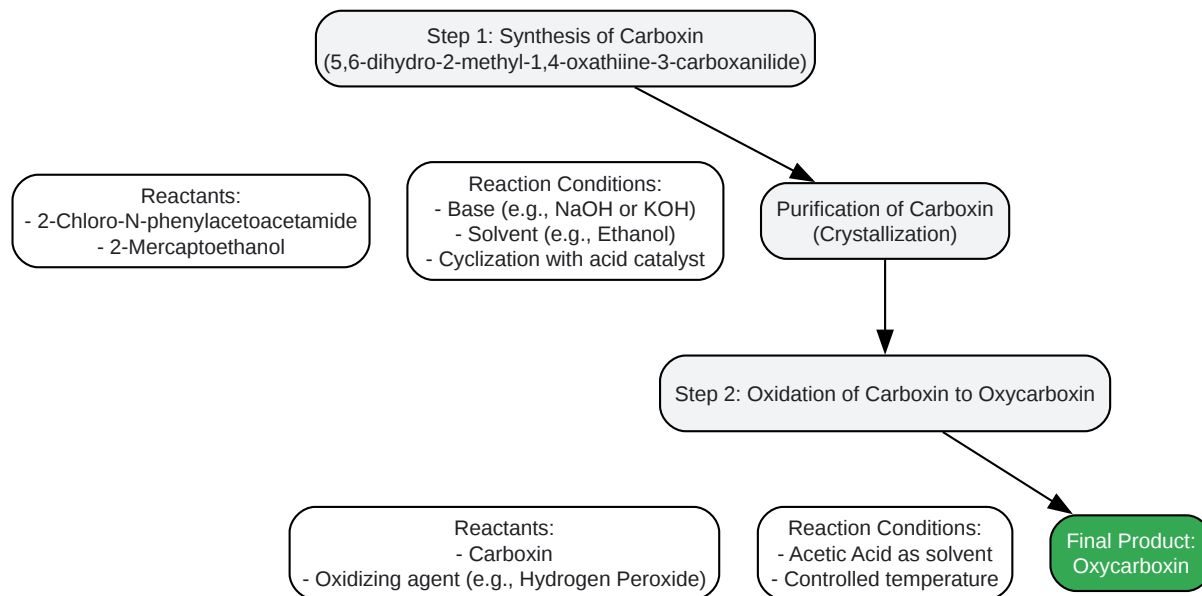
Caption: Mechanism of action of **Oxycarboxin**.

Experimental Protocols

Synthesis of Oxycarboxin

Oxycarboxin is synthesized via the oxidation of its precursor, carboxin. A general laboratory-scale synthesis protocol is described below.

Workflow for the Synthesis of **Oxycarboxin**:



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Caption: General workflow for the synthesis of **Oxycarboxin**.

Detailed Protocol:

- Step 1: Synthesis of Carboxin
 - Dissolve 2-chloro-N-phenylacetoacetamide in a suitable solvent such as ethanol.
 - Add an equimolar amount of 2-mercaptoethanol to the solution.
 - Slowly add a solution of a base (e.g., sodium hydroxide or potassium hydroxide) while maintaining the temperature below 30°C.
 - After the addition is complete, stir the reaction mixture at room temperature for several hours until the reaction is complete (monitored by TLC).
 - Acidify the reaction mixture with a mineral acid (e.g., HCl) to induce cyclization.
 - The crude carboxin precipitates out and can be collected by filtration.

- Purify the crude product by recrystallization from a suitable solvent like ethanol.
- Step 2: Oxidation to **Oxycarboxin**[\[1\]](#)
 - Dissolve the purified carboxin in glacial acetic acid.
 - Slowly add a 30% hydrogen peroxide solution to the mixture, maintaining the temperature between 25-30°C.
 - Stir the reaction mixture for several hours until the oxidation is complete (monitored by TLC).
 - Pour the reaction mixture into cold water to precipitate the **Oxycarboxin**.
 - Collect the solid product by filtration, wash with water, and dry.
 - Further purification can be achieved by recrystallization from a solvent such as ethanol.

Analysis of Purity

The purity of the synthesized **Oxycarboxin** can be determined using High-Performance Liquid Chromatography (HPLC).

Protocol for HPLC Analysis:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v), filtered and degassed.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 20 µL.
- Standard Preparation: Prepare a standard solution of **Oxycarboxin** of known concentration in the mobile phase.

- **Sample Preparation:** Accurately weigh a sample of the synthesized **Oxycarboxin** and dissolve it in the mobile phase to a known concentration.
- **Procedure:** Inject the standard and sample solutions into the HPLC system. The purity of the sample can be calculated by comparing the peak area of the sample to that of the standard.

Fungicidal Efficacy Testing against Rust Fungi (*Puccinia* spp.)

The following protocol is adapted for testing the efficacy of **Oxycarboxin** against wheat leaf rust (*Puccinia triticina*) using a detached leaf assay.

Protocol:

- **Plant Material:** Grow a susceptible wheat variety (e.g., 'Morocco') under controlled greenhouse conditions.
- **Inoculum Preparation:** Collect fresh uredospores of *Puccinia triticina*. Suspend the spores in a light mineral oil or distilled water containing a surfactant (e.g., Tween 20) to a concentration of approximately 1×10^5 spores/mL.
- **Detached Leaf Preparation:** Excise healthy, fully expanded primary leaves from 7-10 day old wheat seedlings. Cut the leaves into 5 cm segments.
- **Fungicide Application:** Prepare a series of concentrations of **Oxycarboxin** in sterile distilled water. Apply the fungicide solutions to the adaxial surface of the leaf segments using a fine sprayer until runoff. Allow the leaves to air dry. Control leaves are sprayed with water and surfactant only.
- **Inoculation:** Place the treated leaf segments on a 1.5% water agar medium in petri dishes. Inoculate the leaf segments by spraying with the uredospore suspension.
- **Incubation:** Incubate the petri dishes in a dew chamber at 15-20°C in the dark for 24 hours to allow for spore germination and infection. Then, transfer the dishes to a growth chamber with a 16-hour photoperiod at 20-25°C.

- Disease Assessment: After 10-14 days, assess the disease severity by counting the number of uredinia (pustules) per leaf segment or by using a disease rating scale.
- Data Analysis: Calculate the percent inhibition of disease for each **Oxycarboxin** concentration compared to the control. Determine the EC_{50} value (the concentration of fungicide that inhibits disease development by 50%).

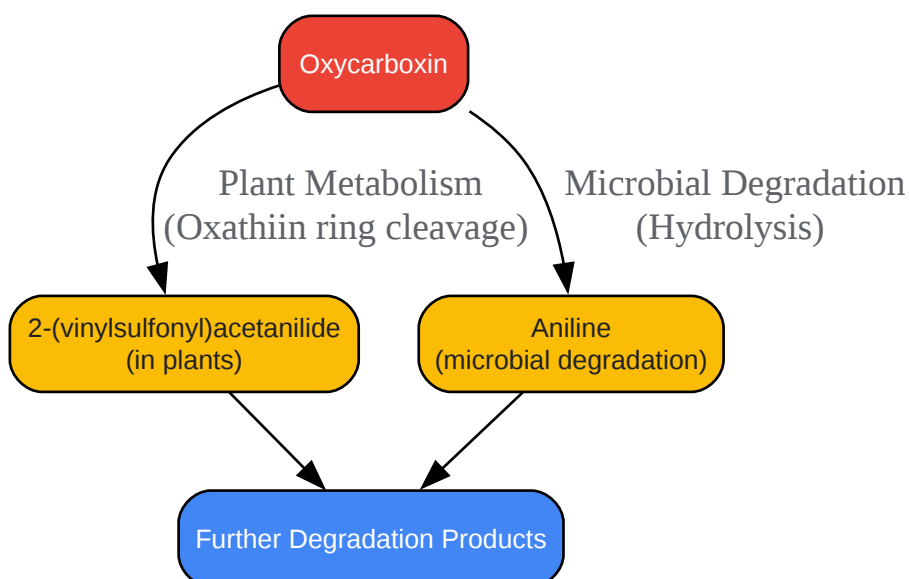
Metabolism and Degradation

Oxycarboxin can be metabolized by plants and microorganisms.

In Plants: **Oxycarboxin** is absorbed by the roots and translocated through the xylem to other parts of the plant. The primary metabolic pathway involves the cleavage of the oxathiin ring, leading to the formation of more polar metabolites. One of the identified metabolites is 2-(vinylsulfonyl)acetanilide.[5]

In Soil/Microorganisms: Soil microorganisms, such as *Pseudomonas aeruginosa*, can degrade **Oxycarboxin**. The degradation pathway involves the hydrolysis of the amide bond and cleavage of the oxathiin ring, ultimately leading to the formation of aniline and other smaller molecules.[4]

Metabolic Degradation Pathway of **Oxycarboxin**:



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Caption: Simplified metabolic pathway of **Oxycarboxin**.

Conclusion

Oxycarboxin remains a relevant fungicide due to its specific and effective mode of action against rust diseases. This technical guide has provided a detailed overview of its chemical and physical properties, a clear elucidation of its mechanism of action, and practical, detailed protocols for its synthesis, analysis, and efficacy testing. Understanding these core aspects of **Oxycarboxin** is crucial for its continued effective use in agriculture and for the development of new fungicidal agents. The provided experimental methodologies offer a solid foundation for researchers to conduct further studies on this important molecule.

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References

- 1. scielo.br [scielo.br]
- 2. Buy Oxycarboxin | 5259-88-1 [smolecule.com]
- 3. scite.ai [scite.ai]
- 4. scienceopen.com [scienceopen.com]
- 5. researchgate.net [researchgate.net]
- 6. Oxycarboxin | C₁₂H₁₃NO₄S | CID 21330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. EP0072106A1 - Synthesis of intermediate for the manufacture of 5,6-dihydro-2-methyl-N-phenyl-1,4-oxathiin-3-carboxamide - Google Patents [patents.google.com]
- 8. apsjournals.apsnet.org [apsjournals.apsnet.org]
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